

# Data Presentation: Physical Properties of 7-Octen-1-ol

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## Compound of Interest

Compound Name: 7-Octen-1-ol

Cat. No.: B081980

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The physical characteristics of **7-Octen-1-ol** are summarized in the table below. These properties are crucial for its application in various fields, including its use as a building block in the synthesis of fragrances, flavorings, and other specialty chemicals.[1]

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O[1][2]
Molecular Weight	128.22 g/mol [1]
Appearance	Colorless to almost colorless clear liquid.[1]
Density	0.85 g/cm <sup>3</sup> [3]
Boiling Point	188-189 °C at 760 mmHg (estimated)[2][4] 65-67 °C at 7 mmHg[1][3][4]
Melting Point	-31.5 °C (estimated)[2][3]
Refractive Index	1.440 - 1.445 (at 20°C)[1][2][3]
Vapor Pressure	0.168 mmHg at 25 °C[4]
Flash Point	74.3 °C (166 °F)[2][4]
Water Solubility	1589 mg/L at 25 °C (estimated)[4] 2.488 g/L at 20 °C[2][3]
CAS Number	13175-44-5[1][2][4]

## Experimental Protocols

The determination of the physical properties listed above involves standardized experimental procedures. Below are detailed methodologies for key measurements.

### Density Determination

The density of a liquid can be determined using several methods, including the pycnometer method and the buoyancy technique (Archimedes' principle).<sup>[5]</sup>

- Pycnometer Method:
  - A pycnometer, which is a glass flask with a specific, accurately known volume, is first weighed while empty.<sup>[5]</sup>
  - It is then filled with the liquid sample (**7-Octen-1-ol**), ensuring no air bubbles are trapped.
  - The filled pycnometer is weighed again.
  - The mass of the liquid is calculated by subtracting the empty weight from the filled weight.<sup>[5]</sup>
  - The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.<sup>[5][6]</sup>
- Hydrometer Method:
  - A hydrometer, a calibrated instrument of constant mass, is gently floated in the liquid.<sup>[7]</sup>
  - The density is read directly from the scale on the hydrometer at the point where the liquid surface meets the stem.<sup>[7]</sup> This method is direct but may be less precise than the pycnometer method.

### Boiling Point Determination

Boiling point can be determined by distillation or micro-boiling point methods.<sup>[8][9]</sup>

- Simple Distillation Method (for larger volumes):

- The liquid is placed in a distillation flask connected to a condenser and a collection flask.
- A thermometer is positioned so that its bulb is just below the side arm leading to the condenser, ensuring it measures the temperature of the vapor in equilibrium with the boiling liquid.[\[10\]](#)
- The liquid is heated, and as it boils, the vapor travels into the condenser.
- The temperature is monitored, and the point at which it remains constant during the collection of the distillate is recorded as the boiling point.[\[8\]](#)
- Micro-Boiling Point Method (for small volumes):
  - A small amount of the liquid is placed in a small test tube.
  - A capillary tube, sealed at one end, is inverted and placed into the test tube.[\[11\]](#)
  - The apparatus is heated in a controlled manner (e.g., in a Thiele tube or a metal heating block).[\[9\]](#)[\[11\]](#)
  - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[\[9\]](#)
  - Heating is stopped, and the liquid is allowed to cool slowly.
  - The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.[\[9\]](#)

## Refractive Index Determination

The refractive index is a fundamental optical property. It can be measured using a refractometer or interferometry methods.

- Abbe Refractometer Method:
  - A few drops of the liquid sample are placed on the prism surface of the refractometer.
  - The prisms are closed and locked.

- Light is passed through the sample, and the user looks through the eyepiece.
- The control knob is adjusted until the boundary line between the light and dark regions is sharp and centered on the crosshairs.
- The refractive index is read directly from the instrument's scale.
- Interferometry Method:
  - More advanced techniques, such as those using a Michelson interferometer, can provide high-precision measurements.[\[12\]](#)
  - In this method, a liquid-containing cell is placed in one arm of the interferometer.[\[12\]](#)
  - By rotating the cell and analyzing the resulting interference fringe pattern, the refractive index can be calculated with high accuracy.[\[12\]](#)[\[13\]](#)

## Viscosity Determination

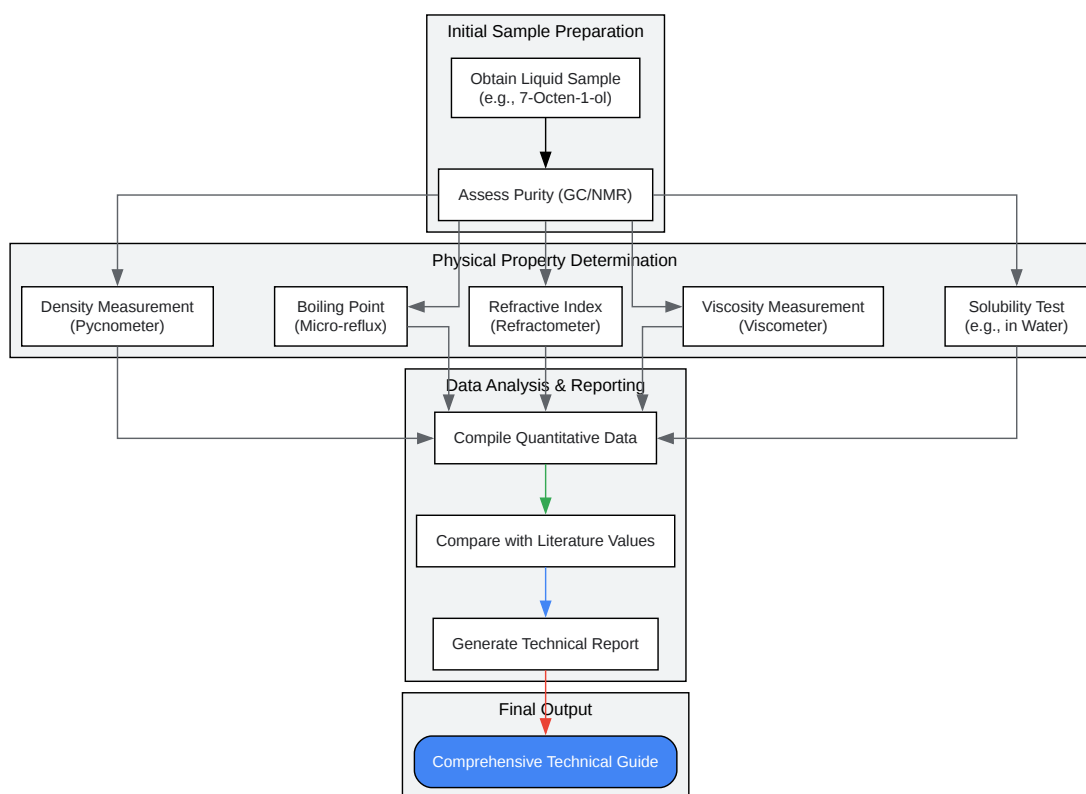
Viscosity measures a liquid's resistance to flow and can be determined using various types of viscometers.[\[14\]](#)

- Falling Sphere Viscometer:
  - This method relies on Stokes' Law and measures the time it takes for a sphere of known size and density to fall through the liquid under the influence of gravity.[\[14\]](#)[\[15\]](#)
  - The liquid is placed in a graduated cylinder.
  - The sphere is dropped into the liquid, and the time it takes to travel between two marked points is recorded.[\[15\]](#)
  - The terminal velocity of the sphere is calculated.
  - The viscosity is then determined using an equation that incorporates the densities of the sphere and the liquid, the radius of the sphere, and its terminal velocity.[\[15\]](#)[\[16\]](#)
- Rotational Viscometer:

- A spindle is immersed in the liquid and rotated at a constant speed.[14]
- The instrument measures the torque required to overcome the viscous drag of the fluid on the spindle.[17]
- The viscosity is directly proportional to the measured torque and can be read from the instrument, often after inputting constants related to the spindle and speed used.[14][17]

## Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the comprehensive physical characterization of a liquid sample like **7-Octen-1-ol**.



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Caption: Workflow for Physical Property Characterization of a Liquid Compound.

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